

Physical Properties of 1-Nitroheptane: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nitroheptane

Cat. No.: B1207262

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1-Nitroheptane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory use, chemical synthesis, and drug development applications where this compound may be utilized as a solvent, reagent, or intermediate.

Core Physical Properties

1-Nitroheptane (C₇H₁₅NO₂) is a nitroalkane that presents as a liquid at standard conditions. Its physical characteristics are crucial for its handling, application, and the design of chemical processes.

Data Summary

The experimentally determined values for the boiling point and density of **1-Nitroheptane** are summarized in the table below. It is important to note that slight variations in these values can be found across different sources, which may be attributed to minor differences in experimental conditions or purity of the sample.

Physical Property	Value	Units	Conditions
Boiling Point	194	°C	At 760 mmHg[1][2]
Density	0.925 - 0.948	g/cm ³ (or g/mL)	At standard temperature

Experimental Protocols

While the specific experimental reports for the determination of **1-Nitroheptane**'s physical properties are not readily available in the cited literature, this section details the standard and widely accepted methodologies for measuring the boiling point and density of liquid organic compounds. These protocols are representative of the techniques that would be employed to obtain the data presented above.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For nitroalkanes, which are polar compounds, strong dipole-dipole interactions lead to relatively high boiling points compared to non-polar hydrocarbons of similar molecular weight.

Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

- Mineral oil or other suitable heating bath fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount (a few milliliters) of **1-Nitroheptane** is placed into the small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer. The bulb of the thermometer should be level with the sample.
- The thermometer and test tube assembly are placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated. This design allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor pressure of the **1-Nitroheptane** will increase, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume. For liquids, it is typically measured using a pycnometer or by direct mass and volume measurements.

Density Measurement using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, which allows for the precise measurement of a liquid's density.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath (for temperature control)

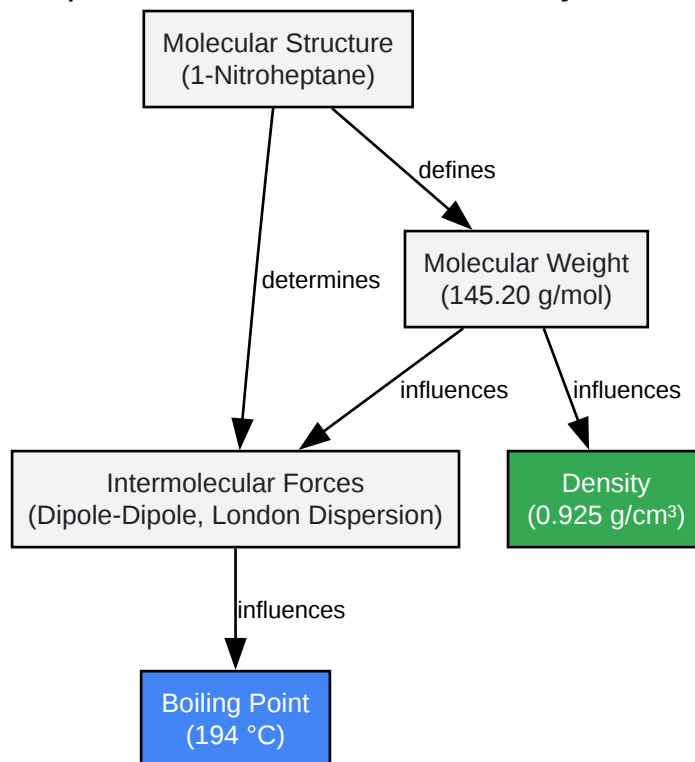
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance (m_{empty}).
- The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water that extrudes through the capillary is carefully wiped away. The mass of the water-filled pycnometer is recorded (m_{water}).
- The volume of the pycnometer (V) can then be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **1-Nitroheptane**.
- The mass of the **1-Nitroheptane**-filled pycnometer is measured (m_{sample}).
- The density of the **1-Nitroheptane** is calculated using the formula: $\text{Density} = (m_{\text{sample}} - m_{\text{empty}}) / V$

Logical Relationships of Physical Properties

The physical properties of a compound like **1-Nitroheptane** are interconnected and are ultimately determined by its molecular structure. The following diagram illustrates this relationship.

Relationship of Molecular Structure to Physical Properties



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Caption: Logical flow from molecular structure to physical properties.

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- To cite this document: BenchChem. [Physical Properties of 1-Nitroheptane: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207262#physical-properties-of-1-nitroheptane-boiling-point-density\]](https://www.benchchem.com/product/b1207262#physical-properties-of-1-nitroheptane-boiling-point-density)

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